

Application Notes and Protocols for Saturated Solvent Blue 35 Staining Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Solvent Blue 35*

Cat. No.: *B095241*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide for the preparation of a saturated staining solution of **Solvent Blue 35**. It includes quantitative data on solubility, a comprehensive experimental protocol, and essential safety information for laboratory use.

Introduction

Solvent Blue 35, also known as Sudan Blue II, is a fat-soluble dye belonging to the anthraquinone family.^[1] It is widely utilized in various scientific applications for the visualization of lipids, triglycerides, oils, fats, and waxes.^{[2][3][4][5]} Its lipophilic nature makes it an excellent tool for staining these substances in biological tissues, making it relevant for research in metabolic diseases, toxicology, and drug delivery systems.^{[3][4]} This protocol outlines the preparation of a saturated solution, which ensures the maximum concentration of the dye in the chosen solvent for intense and efficient staining.

Quantitative Data: Solubility of Solvent Blue 35

The selection of an appropriate solvent is critical for the preparation of a saturated **Solvent Blue 35** solution. The solubility of **Solvent Blue 35** varies significantly across different organic solvents. The following table summarizes the solubility of **Solvent Blue 35** in common laboratory solvents at 20°C. Dichloromethane offers the highest solubility, making it a suitable choice for achieving a high concentration of the dye.

Solvent	Solubility (g/L) at 20°C
Dichloromethane	171.3
Methylbenzene (Toluene)	86.3
Butyl Acetate	22.3
Acetone	13.6
Ethyl Alcohol	2.6

Data sourced from various chemical suppliers.[\[6\]](#)[\[7\]](#)

Health and Safety Information

Warning: **Solvent Blue 35** is suspected of causing genetic defects and cancer.[\[2\]](#) It may also cause an allergic skin reaction and is harmful if swallowed.[\[2\]](#)

Precautionary Measures:

- Engineering Controls: All handling of solid **Solvent Blue 35** and its solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.
- Personal Protective Equipment (PPE): Wear a lab coat, chemical safety goggles, and appropriate chemical-resistant gloves (e.g., nitrile) when handling the dye and its solutions.
- Handling: Avoid generating dust when weighing the powder. Wash hands thoroughly after handling.
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations for hazardous waste. Do not pour down the drain.

Experimental Protocol: Preparation of a Saturated Staining Solution

This protocol details the steps to prepare a saturated solution of **Solvent Blue 35** in dichloromethane, based on its high solubility.

Materials:

- **Solvent Blue 35** powder (CAS: 17354-14-2)
- Dichloromethane (ACS grade or higher)
- Glass beaker or flask
- Magnetic stirrer and stir bar
- Weighing paper or boat
- Spatula
- Analytical balance
- Graduated cylinder
- Filter paper (0.2 μ m or smaller pore size) and filtration apparatus
- Amber glass storage bottle with a tight-fitting cap

Procedure:

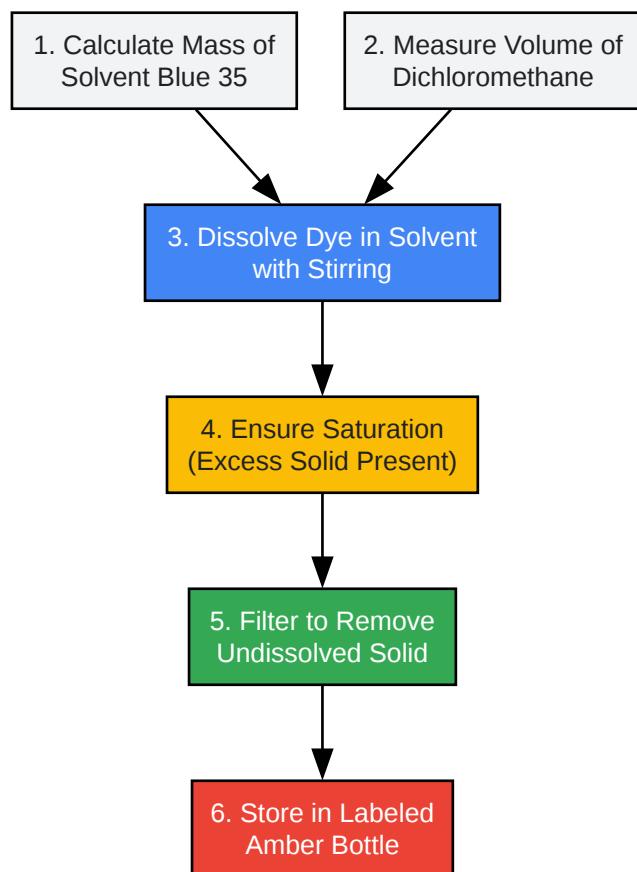
- Calculate the Required Mass: Based on the solubility data, determine the mass of **Solvent Blue 35** required to create a saturated solution in your desired volume of dichloromethane. For a saturated solution, you will add a slight excess of the solute to ensure saturation.
 - Example Calculation for 10 mL of saturated solution:
 - Solubility in Dichloromethane = 171.3 g/L = 0.1713 g/mL
 - Mass required for 10 mL = 0.1713 g/mL * 10 mL = 1.713 g
 - To ensure saturation, weigh out approximately 1.8 g of **Solvent Blue 35**.
- Dissolving the Dye: a. Measure the desired volume of dichloromethane (e.g., 10 mL) using a graduated cylinder and pour it into a clean, dry glass beaker or flask containing a magnetic stir bar. b. Place the beaker or flask on a magnetic stirrer in a chemical fume hood. c.

Carefully weigh the calculated mass of **Solvent Blue 35** powder. d. Slowly add the **Solvent Blue 35** powder to the stirring dichloromethane. e. Allow the solution to stir for at least 30 minutes to ensure maximum dissolution. The solution will appear as a brilliant green-blue color.[2]

- Ensuring Saturation: a. After 30 minutes of stirring, visually inspect the solution. A small amount of undissolved powder at the bottom of the beaker indicates that the solution is saturated. b. If all the powder has dissolved, add a small additional amount of **Solvent Blue 35** and continue stirring until a persistent solid is observed.
- Filtration: a. To remove the excess, undissolved solid, filter the saturated solution using a filtration apparatus with a filter paper of 0.2 μm pore size or smaller. This will yield a clear, saturated solution.
- Storage: a. Transfer the filtered, saturated solution to a clearly labeled amber glass bottle to protect it from light. b. Store the solution at room temperature in a well-ventilated, designated chemical storage area. Stock solutions stored at -20°C in a solvent may be stable for a month, while at -80°C, they can be stored for up to a year.[3]

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of a saturated **Solvent Blue 35** staining solution.



[Click to download full resolution via product page](#)

Caption: Workflow for Saturated **Solvent Blue 35** Solution Preparation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. biognost.com [biognost.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. sds.metasci.ca [sds.metasci.ca]
- 4. m.youtube.com [m.youtube.com]
- 5. chem.tamu.edu [chem.tamu.edu]

- 6. echemi.com [echemi.com]
- 7. CALCULLA - Concentration of saturated solution calculator [calcula.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Saturated Solvent Blue 35 Staining Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095241#preparation-of-a-saturated-solvent-blue-35-staining-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com